

3,3-Dimethylpentane CAS number and molecular formula

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Compound of Interest

Compound Name: 3,3-Dimethylpentane

Cat. No.: B146829

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An In-Depth Technical Guide to **3,3-Dimethylpentane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dimethylpentane is a branched-chain alkane and an isomer of heptane. As a saturated hydrocarbon, it is a colorless, flammable liquid with a gasoline-like odor. While not as commonly utilized as other heptane isomers in fuel applications, its unique structural properties make it a subject of interest in specific chemical synthesis and toxicological studies. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and notable applications in experimental research.

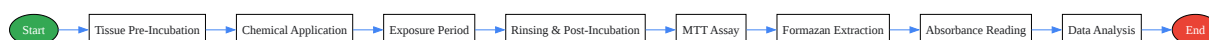
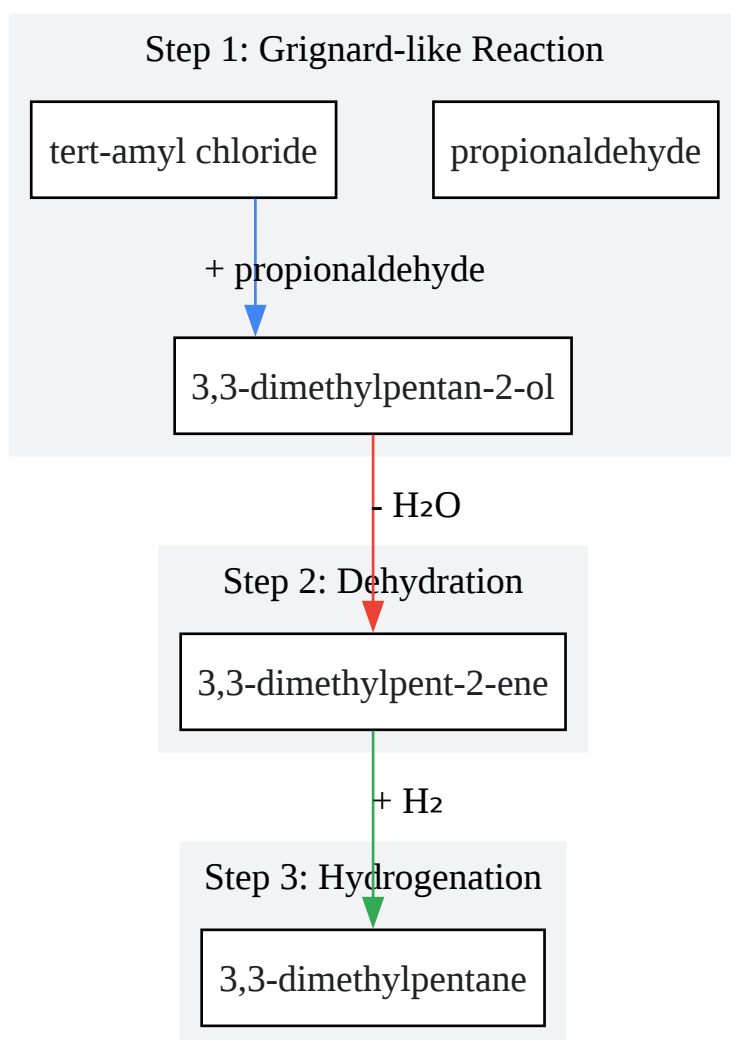
Chemical and Physical Properties

The fundamental identifiers and physicochemical properties of **3,3-Dimethylpentane** are summarized below. This data is crucial for its handling, application in experimental setups, and for the interpretation of results.

Property	Value
CAS Number	562-49-2[1][2][3][4]
Molecular Formula	C ₇ H ₁₆ [2][3]
Molecular Weight	100.20 g/mol [3][4]
Boiling Point	86.0 °C[1][4]
Melting Point	-134.9 °C[1][4]
Density	0.693 g/mL at 25 °C[1][4]
Refractive Index	1.392 at 20 °C[4]
Vapor Pressure	82.7 mmHg[3]
Solubility	Soluble in acetone, chloroform, alcohol, and ether.[2][5] Insoluble in water.[2][5]
Flash Point	-7 °C (closed cup)[4]
GHS Hazard Statements	H225, H304, H315, H336, H410[3][4]

Synthesis of 3,3-Dimethylpentane

One documented method for the preparation of **3,3-Dimethylpentane** involves a multi-step synthesis starting from tert-amyl chloride.[1] This process includes the formation of an alcohol, followed by dehydration to an alkene, and subsequent hydrogenation to the final alkane product.



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